

Sichere Entsorgung von Einecs 227-618-5 (Atropinsalicylat) im Labor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 227-618-5*

Cat. No.: *B15344776*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung ist die ordnungsgemäße Entsorgung von chemischen Substanzen wie **Einecs 227-618-5**, auch bekannt als Atropinsalicylat, von entscheidender Bedeutung, um die Sicherheit von Personal und Umwelt zu gewährleisten. Die Einhaltung der korrekten Verfahren minimiert Risiken und stellt die Konformität mit den gesetzlichen Vorschriften sicher.

Atropinsalicylat muss als gefährlicher Abfall behandelt und über einen zugelassenen Abfallentsorgungsbetrieb entsorgt werden. Eine Entsorgung über das Abwasser oder den Hausmüll ist strengstens untersagt.

Unmittelbare Sicherheits- und Entsorgungsmaßnahmen

Bei der Handhabung und Entsorgung von Atropinsalicylat sind stets die entsprechenden persönlichen Schutzausrüstungen (PSA) zu tragen. Dazu gehören Schutzhandschuhe, Schutzkleidung, Augenschutz und Gesichtsschutz. Bei Staubbildung ist ein Atemschutz erforderlich.

Vorgehen bei Verschüttungen:

- Verschüttetes Material vorsichtig aufnehmen, um Staubbildung zu vermeiden.
- Das aufgenommene Material in einen geeigneten, verschließbaren Behälter für gefährliche Abfälle geben.

- Den betroffenen Bereich gründlich reinigen.
- Kontaminierte Kleidung sofort wechseln.

Schritt-für-Schritt-Anleitung zur Entsorgung

- Abfallidentifizierung: Kennzeichnen Sie den Abfallbehälter deutlich als "Gefährlicher Abfall: Enthält Atropinsalicylat".
- Getrennte Sammlung: Sammeln Sie Abfälle, die Atropinsalicylat enthalten, getrennt von anderen chemischen Abfällen, um unerwünschte Reaktionen zu vermeiden.[\[1\]](#)
- Originalbehälter verwenden: Belassen Sie Chemikalienreste möglichst in ihren Originalbehältern.
- Sichere Lagerung: Lagern Sie die Abfallbehälter an einem kühlen, trockenen und gut belüfteten Ort, verschlossen und für unbefugte Personen unzugänglich.[\[2\]](#)[\[3\]](#)
- Beauftragung eines Entsorgungsunternehmens: Kontaktieren Sie ein zertifiziertes Unternehmen für die Entsorgung von Laborchemikalien, um die Abholung und fachgerechte Beseitigung zu veranlassen.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Kontaminierte Verpackungen: Leere Behälter können Produktrückstände enthalten und müssen wie das Produkt selbst als gefährlicher Abfall behandelt werden.

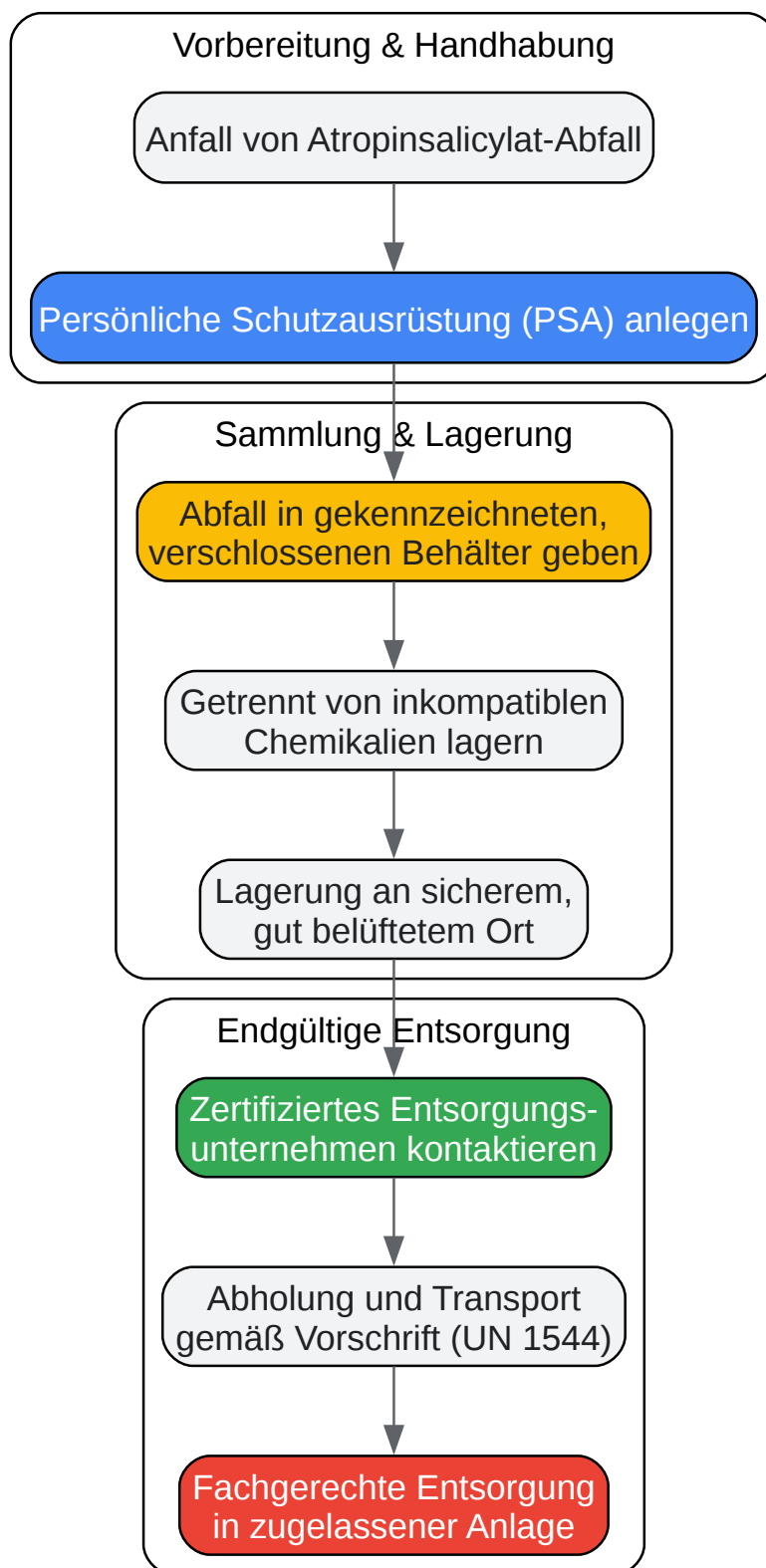
Quantitative Daten zur Entsorgung

Spezifische quantitative Grenzwerte für die Entsorgung von Atropinsalicylat sind in der Regel in den nationalen und lokalen Vorschriften festgelegt. Es ist unerlässlich, diese spezifischen Vorgaben zu konsultieren.

Parameter	Vorschrift	Anmerkung
Abfallschlüsselnummer (AVV)	Gemäß lokaler Gesetzgebung	In Deutschland beispielsweise unter 160506* (Laborchemikalien, die aus gefährlichen Stoffen bestehen oder solche enthalten) oder 180108* (Zytotoxische und zytostatische Arzneimittel) einzuordnen.[6][7][8]
Transportklassifizierung	UN-Nummer: 1544	Klasse 6.1 (Giftige Stoffe), Verpackungsgruppe II. Ordnungsgemäßer Versandname: Alkaloidsalze, fest, n.a.g. (Atropinsulfat-Monohydrat).

Logische Darstellung des Entsorgungsprozesses

Die folgende Grafik visualisiert den Entscheidungsprozess und die notwendigen Schritte für eine sichere Entsorgung von Atropinsalicylat im Labor.



[Click to download full resolution via product page](#)

Bildunterschrift: Workflow für die sichere Entsorgung von Atropinsalicylat.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ethz.ch [ethz.ch]
- 2. fishersci.com [fishersci.com]
- 3. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 4. merck.com [merck.com]
- 5. msd.com [msd.com]
- 6. Laborchemikalien entsorgen // REMONDIS Industrie Service [remondis-industrie-service.de]
- 7. indaver.com [indaver.com]
- 8. Zytostatische Arzneimittel entsorgen - Abfallmanager Medizin [abfallmanager-medizin.de]
- To cite this document: BenchChem. [Sichere Entsorgung von Einecs 227-618-5 (Atropinsalicylat) im Labor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15344776#einecs-227-618-5-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com